

# safe handling and storage procedures for 1,1-Cyclohexanedicetic acid

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## *Compound of Interest*

Compound Name: 1,1-Cyclohexanedicetic acid

Cat. No.: B7785736

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## Technical Support Center: 1,1-Cyclohexanedicetic Acid

This guide provides essential safety information, handling procedures, and storage protocols for 1,1-Cyclohexanedicetic acid (CAS No. 4355-11-7) to ensure the safety of researchers, scientists, and drug development professionals.

## Safe Handling and Storage Data

The following table summarizes key safety and storage parameters for 1,1-Cyclohexanedicetic acid.

Parameter	Value	Source
Hazard Classifications	Skin Irritation (Category 2), Serious Eye Irritation (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system)	<a href="#">[1]</a>
Signal Word	Warning	<a href="#">[1]</a>
Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation	
Storage Conditions	Store in a cool, dry, and well- ventilated place. Keep container tightly closed. Some sources recommend refrigeration.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Incompatible Materials	Strong oxidizing agents	<a href="#">[1]</a>
Personal Protective Equipment	Protective gloves, protective clothing, eye protection (safety glasses with side-shields or goggles), face protection, and a dust mask (type N95 or equivalent).	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Occupational Exposure Limits	No occupational exposure limits have been established by region-specific regulatory bodies.	<a href="#">[1]</a>
Physical Form	Powder or crystal	
Melting Point	181-185 °C	<a href="#">[4]</a>

## Troubleshooting Guide & FAQs

This section addresses common questions and potential issues encountered during the handling and use of 1,1-Cyclohexanediacetic acid.

**Question:** I accidentally inhaled some of the powder while weighing it. What should I do?

**Answer:** Immediately move to an area with fresh air. If you experience any respiratory irritation, such as coughing or difficulty breathing, seek medical attention.[\[1\]](#) Always handle this compound in a well-ventilated area or under a chemical fume hood to prevent inhalation.[\[1\]](#)[\[2\]](#) [\[3\]](#)

**Question:** The material has caused redness and irritation on my skin. What are the immediate first aid steps?

**Answer:** If skin contact occurs, wash the affected area immediately and thoroughly with soap and plenty of water.[\[1\]](#)[\[3\]](#)[\[6\]](#) Remove any contaminated clothing and wash it before reuse.[\[1\]](#) If skin irritation persists, it is important to seek medical advice.[\[1\]](#)

**Question:** What should I do if I splash the compound in my eyes?

**Answer:** In case of eye contact, immediately rinse the eyes cautiously with water for at least 15 minutes.[\[3\]](#)[\[6\]](#) Be sure to remove any contact lenses if present and easy to do so. Continue rinsing and seek prompt medical attention.[\[1\]](#)

**Question:** Can I store 1,1-Cyclohexanediacetic acid on an open bench?

**Answer:** No, this is not recommended. 1,1-Cyclohexanediacetic acid should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[3\]](#) This prevents absorption of moisture and contamination. Some suppliers also recommend storing it under refrigeration.[\[3\]](#)[\[5\]](#)

**Question:** What types of gloves are suitable for handling this chemical?

**Answer:** Use appropriate chemical-resistant gloves. The specific type of glove should be selected based on the concentration and amount of the substance being handled and in

accordance with workplace safety protocols.[2] Always inspect gloves for any signs of degradation or puncture before use.[2][6]

Question: Are there any chemicals I should avoid mixing with 1,1-Cyclohexanediacetic acid?

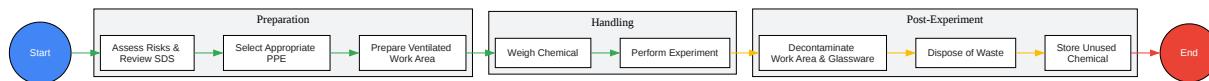
Answer: Yes, you should avoid contact with strong oxidizing agents, as this can lead to hazardous reactions.[1]

Question: How should I dispose of waste 1,1-Cyclohexanediacetic acid?

Answer: Dispose of waste material in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service.[6] Do not allow the product to enter drains.[2][6]

## Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of 1,1-Cyclohexanediacetic acid from receipt to disposal.



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Caption: Logical workflow for safe handling of 1,1-Cyclohexanediacetic acid.

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## References

- 1. fishersci.com [fishersci.com]
- 2. 1,1-Cyclohexanediacetic acid Safety Data Sheets(SDS) lookchem [lookchem.com]
- 3. cleanchemlab.com [cleanchemlab.com]
- 4. 1,1-Cyclohexanediacetic acid | 4355-11-7 [chemicalbook.com]
- 5. 1,1-Cyclohexanediacetic acid | CAS#:4355-11-7 | Chemsric [chemsrc.com]
- 6. capotchem.cn [capotchem.cn]
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